

Introduction: The Strategic Role of Fluorine in Modern Drug Discovery

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Compound of Interest

Compound Name: *Methyl 4,4-difluorocyclohexanecarboxylate*

CAS No.: 882855-71-2

Cat. No.: B1368299

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In the landscape of medicinal chemistry, the selective incorporation of fluorine into molecular scaffolds is a paramount strategy for optimizing the pharmacological profile of drug candidates. [1][2][3] The unique physicochemical properties of the C-F bond—its high polarity, strength, and the small van der Waals radius of fluorine—can profoundly influence a molecule's metabolic stability, lipophilicity, binding affinity, and bioavailability. [3][4][5] **Methyl 4,4-difluorocyclohexanecarboxylate** (CAS No. 121629-14-9) has emerged as a critical building block for leveraging these benefits. [6] This guide offers a comprehensive technical overview of this versatile compound, detailing its synthesis, properties, and, most importantly, its application as a strategic tool for researchers, scientists, and drug development professionals. Its utility lies not in its intrinsic biological activity, but in its function as a precursor to more complex, pharmacologically active agents where the gem-difluoro motif is a key design element. [1][4]

Physicochemical and Spectroscopic Profile

The gem-difluoro group on the cyclohexane ring imparts distinct properties that are foundational to its utility in organic synthesis and medicinal chemistry. [6] These characteristics

are essential for handling, characterization, and predicting its influence on derivative molecules.[\[1\]](#)

Table 1: Physicochemical Properties of **Methyl 4,4-difluorocyclohexanecarboxylate**

Property	Value	Reference(s)
CAS Number	121629-14-9	[6] [7]
Molecular Formula	C ₈ H ₁₂ F ₂ O ₂	[4] [6]
Molecular Weight	178.18 g/mol	[4] [6]
Appearance	Liquid	[1]
Boiling Point	181.8 °C at 760 mmHg	[1] [6]
Density	1.13 g/cm ³	[1] [6]
Flash Point	62.4 °C	[1] [6]
LogP	1.98	[6]
Hydrogen Bond Donors	0	[6]
Hydrogen Bond Acceptors	2	[6]
SMILES	<chem>COC(=O)C1CCC(F)(F)CC1</chem>	[1]

| InChI | InChI=1S/C8H12F2O2/c1-12-7(11)6-2-4-8(9,10)5-3-6/h6H,2-5H2,1H3 [\[1\]](#) |

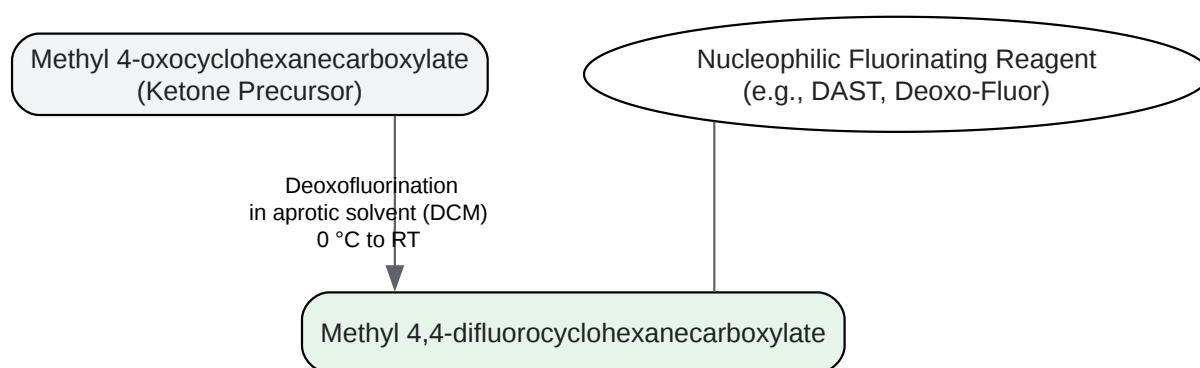
Synthesis and Purification: A Methodological Deep Dive

The synthesis of **Methyl 4,4-difluorocyclohexanecarboxylate** is most commonly achieved through two primary pathways: the direct fluorination of a ketone precursor or the esterification of the corresponding difluorinated carboxylic acid.

Method 1: Deoxofluorination of a Ketone Precursor

This is a robust and widely employed method that starts with the readily available Methyl 4-oxocyclohexane-1-carboxylate. The core of this transformation is the conversion of the ketone carbonyl group into a gem-difluoro group using a nucleophilic fluorinating reagent.

Causality Behind Reagent Choice: Nucleophilic deoxofluorination reagents like Diethylaminosulfur Trifluoride (DAST) or Bis(2-methoxyethyl)aminosulfur Trifluoride (Deoxo-Fluor) are highly effective for this transformation.[8] Deoxo-Fluor is often preferred for its greater thermal stability compared to DAST, making it more suitable for scale-up operations.[8] These reagents react with the carbonyl oxygen to form an intermediate that is subsequently displaced by fluoride ions, resulting in the gem-difluoro compound.



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Caption: General workflow for deoxofluorination synthesis.

Detailed Experimental Protocol: Deoxofluorination with DAST

- **Reactor Setup:** A dry, three-necked round-bottom flask equipped with a magnetic stirrer, a nitrogen inlet, a dropping funnel, and a thermometer is charged with Methyl 4-oxocyclohexane-1-carboxylate (1.0 eq) and anhydrous dichloromethane (DCM) (approx. 5-10 mL per gram of substrate).
- **Inert Atmosphere:** The system is purged with dry nitrogen and cooled to 0 °C in an ice bath.
- **Reagent Addition:** Diethylaminosulfur trifluoride (DAST) (1.1-1.3 eq) is dissolved in anhydrous DCM and added dropwise via the dropping funnel to the stirred solution, maintaining the internal temperature below 5 °C.

- Causality Note: Slow, controlled addition is critical to manage the exothermic reaction and prevent the formation of byproducts. DAST can be thermally unstable, so maintaining low temperatures is a key safety and purity control.[8]
- Reaction Progression: After the addition is complete, the reaction mixture is allowed to slowly warm to room temperature and stirred for 12-24 hours. Progress is monitored by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Quenching: The reaction is carefully quenched by slowly adding the mixture to a saturated aqueous solution of sodium bicarbonate (NaHCO_3) at 0 °C to neutralize the acidic byproducts.
- Work-up and Extraction: The organic layer is separated, and the aqueous layer is extracted twice with DCM. The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate (MgSO_4), filtered, and concentrated under reduced pressure.
- Purification: The crude product is purified by vacuum distillation or column chromatography on silica gel to yield pure **Methyl 4,4-difluorocyclohexanecarboxylate**. [9]

Method 2: Fischer Esterification

An alternative route involves the acid-catalyzed esterification of 4,4-difluorocyclohexanecarboxylic acid.[6] This method is advantageous if the carboxylic acid is readily available or preferred as the starting material.

Detailed Experimental Protocol: Fischer Esterification

- Setup: 4,4-difluorocyclohexanecarboxylic acid (1.0 eq) is dissolved in an excess of methanol (which acts as both solvent and reactant).
- Catalyst Addition: A catalytic amount of a strong acid, such as concentrated sulfuric acid (H_2SO_4) (typically 2-5 mol%), is carefully added.
- Reaction: The mixture is heated to reflux (approx. 65 °C) for 4-8 hours. The reaction is driven to completion by the large excess of methanol.
- Neutralization and Work-up: After cooling to room temperature, the excess methanol is removed under reduced pressure. The residue is dissolved in ethyl acetate and washed

sequentially with water, saturated sodium bicarbonate solution (to remove unreacted acid and the catalyst), and brine.

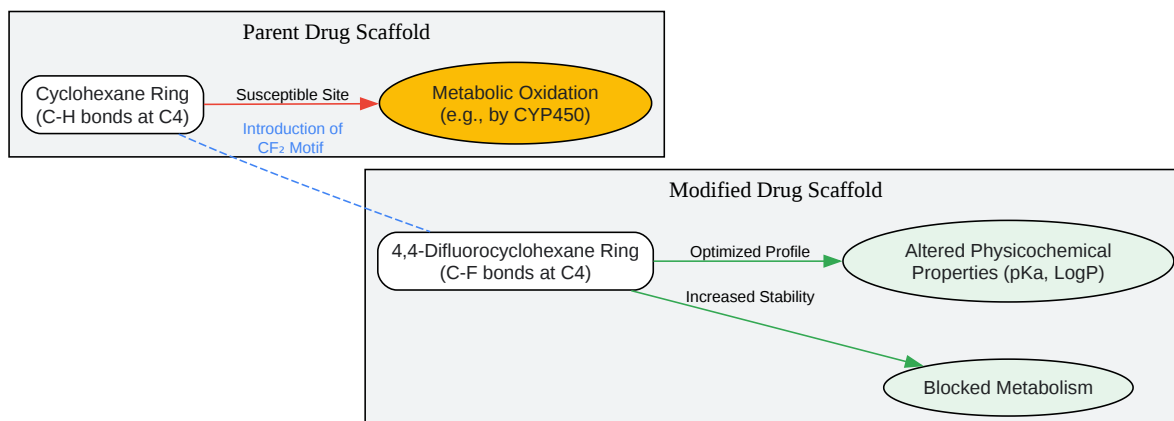
- Isolation: The organic layer is dried over anhydrous sodium sulfate (Na_2SO_4), filtered, and concentrated to yield the methyl ester. Further purification can be performed by distillation if necessary.

Applications in Drug Design: The 'Fluorine Effect' in Action

The true value of **Methyl 4,4-difluorocyclohexanecarboxylate** is realized when it is used as a synthetic intermediate to introduce the 4,4-difluorocyclohexane motif into complex bioactive molecules.^{[1][4]} This substitution is a deliberate design choice to enhance drug-like properties.

Core Mechanistic Advantages:

- Metabolic Blocking: The C-4 position on a cyclohexane ring is often susceptible to metabolic oxidation by cytochrome P450 enzymes. The introduction of a gem-difluoro group, with its strong C-F bonds, effectively blocks this metabolic pathway, thereby increasing the half-life and bioavailability of the drug candidate.^{[4][5]}
- Modulation of Lipophilicity and Polarity: Fluorine is highly electronegative, yet a poor hydrogen bond acceptor. The CF_2 group can lower the pK_a of nearby acidic or basic functional groups through a powerful inductive effect.^[5] This modulation can optimize a drug's solubility and membrane permeability. The motif acts as a "polar hydrophobic" substituent, a unique property in drug design.^{[2][5]}
- Conformational Control: The substitution of two hydrogens with larger fluorine atoms can influence the conformational preference of the cyclohexane ring, which can lead to improved binding affinity and selectivity for the target protein.^[10]
- Scaffold for Novel Structures: This compound is a key intermediate in the synthesis of novel structures such as spirocyclic proline derivatives, which are valuable and sought-after scaffolds in modern drug discovery programs.^[4]



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Caption: Impact of the gem-difluoro motif on a drug scaffold.

Safety and Handling

As with any laboratory chemical, proper safety protocols must be observed when handling **Methyl 4,4-difluorocyclohexanecarboxylate**.

- General Handling: Use only in a well-ventilated area, preferably within a chemical fume hood.^[11] Avoid contact with skin, eyes, and clothing. Do not breathe vapor or mist.^[11]
- Personal Protective Equipment (PPE): Wear appropriate protective gear, including safety goggles, chemical-resistant gloves, and a lab coat.^[11]
- Storage: Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents and strong acids.^{[11][12]}
- Toxicology: The toxicological properties of this compound have not been fully investigated.^[11] It may be harmful if ingested or inhaled and is considered an irritant to the skin, eyes, and respiratory tract.^[11] Treat with caution as with any novel chemical entity.

Conclusion

Methyl 4,4-difluorocyclohexanecarboxylate is more than a simple fluorinated ester; it is a sophisticated design element for the modern medicinal chemist. Its strategic application allows for the precise tuning of molecular properties to overcome common challenges in drug development, such as poor metabolic stability and suboptimal physicochemical profiles. By providing a reliable method to install the robust gem-difluoro group, this building block empowers researchers to design next-generation therapeutics with enhanced efficacy and more favorable pharmacokinetic properties.^[4]

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